

A Comparative Guide to the Reproducibility and Variability of GSK215083 PET Measurements

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Compound of Interest

Compound Name: GSK215083

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This guide provides an objective comparison of the performance of the positron emission tomography (PET) tracer **[11C]GSK215083** with alternative imaging agents. Experimental data on reproducibility and variability are presented to inform the selection of the most appropriate tracer for research and clinical applications.

Overview of [11C]GSK215083

[11C]GSK215083 is a PET radioligand utilized for in vivo imaging of the serotonin 6 (5-HT6) and serotonin 2A (5-HT2A) receptors in the brain. Its unique property lies in its dual-target binding, with primary selectivity for 5-HT6 receptors in the striatum and 5-HT2A receptors in the cortex. This characteristic allows for the simultaneous investigation of two key neurotransmitter systems implicated in various neurological and psychiatric disorders.

Data on Reproducibility and Variability

The reliability of PET measurements is crucial for longitudinal studies, therapeutic monitoring, and multi-center clinical trials. Key metrics for assessing this reliability are the test-retest

variability, often expressed as the absolute variability or percent difference, and the intraclass correlation coefficient (ICC), which measures the consistency of measurements.

[11C]GSK215083 Test-Retest Variability

Quantitative data on the test-retest reliability of [11C]GSK215083 binding potential (BPND) in various brain regions are summarized below.

Brain Region	Absolute Variability (%)	Intraclass Correlation Coefficient (ICC)
Caudate	10.3	0.77
Putamen	10.1	0.81
Ventral Striatum	15.6	0.58
Frontal Cortex	8.8	0.73
Temporal Cortex	10.5	0.74
Parietal Cortex	10.2	0.61
Occipital Cortex	12.2	0.57

Comparison with Alternative PET Tracers

The selection of a PET tracer often involves comparing its performance with other available options for the same molecular target.

For the 5-HT₆ receptor, a key alternative to [11C]GSK215083 is [11C]Lu AE92686.

Tracer	Brain Region	Absolute Variability (%)	Intraclass Correlation Coefficient (ICC)
[11C]GSK215083	Caudate	10.3	0.77
Putamen	10.1	0.81	
[11C]Lu AE92686	Caudate	7.9	0.89
Putamen	6.7	0.90	

For the 5-HT_{2A} receptor, several alternative tracers are available, including [11C]CIMBI-36, [18F]altanserin, and [11C]MDL 100,907.

Tracer	Brain Region	Absolute Variability (%)	Intraclass Correlation Coefficient (ICC)
[11C]GSK215083	Frontal Cortex	8.8	0.73
Cingulate Cortex	-	-	
[11C]CIMBI-36	Neocortex	6	0.94
Cingulate Cortex	5	0.95	
[18F]altanserin	Frontal Cortex	5.3	0.92
Cingulate Cortex	6.7	0.89	
[11C]MDL 100,907	Frontal Cortex	5.4	0.90
Cingulate Cortex	6.2	0.88	

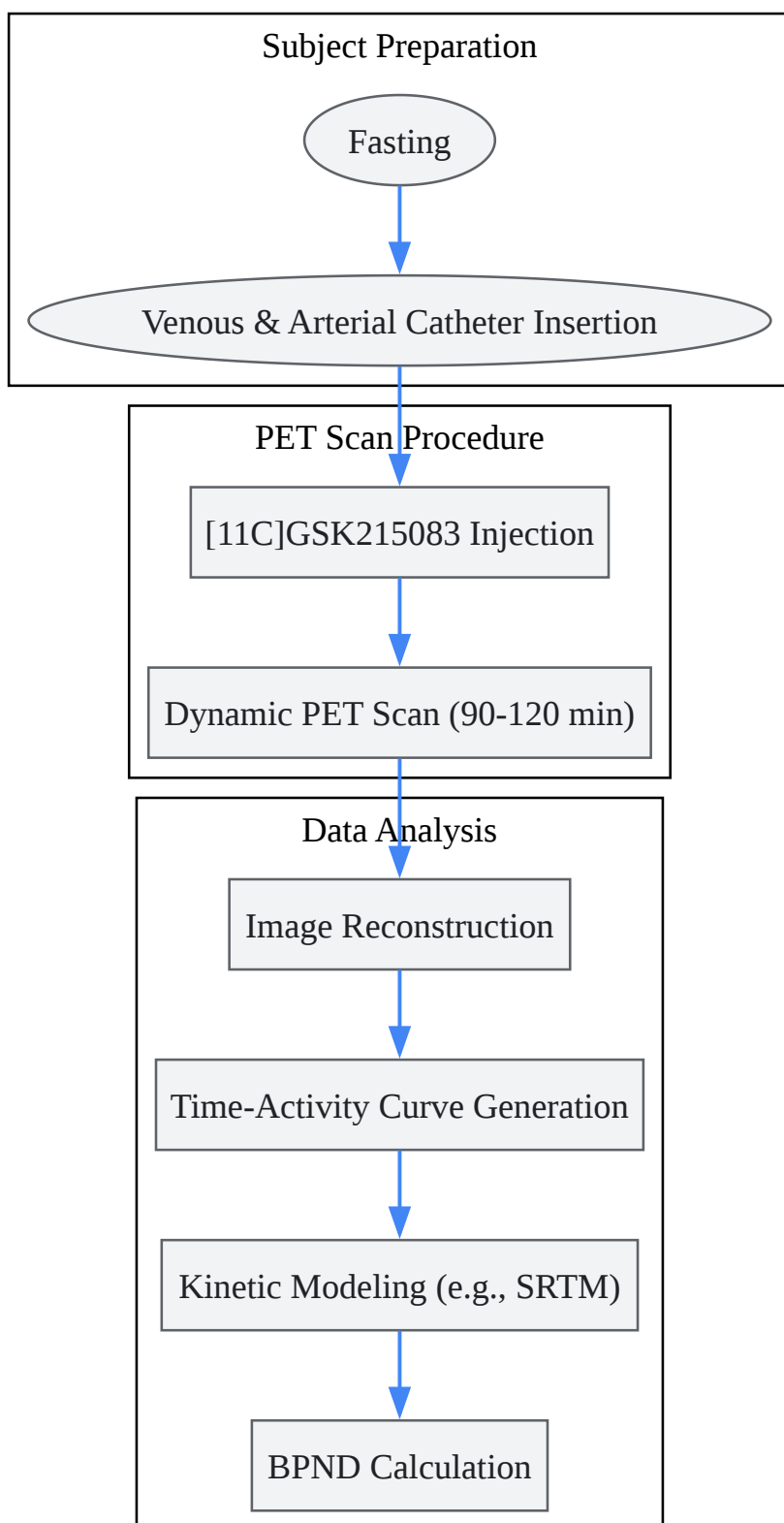
Experimental Protocols

Detailed methodologies are essential for the replication and comparison of findings across studies.

[11C]GSK215083 PET Imaging Protocol

A typical experimental workflow for a [^{11}C]**GSK215083** PET study is as follows:

- **Subject Preparation:** Subjects are typically required to fast for a specified period before the scan. A venous catheter is inserted for tracer injection, and in some protocols, an arterial line is placed for blood sampling to measure the arterial input function.
- **Tracer Administration:** A bolus injection of [^{11}C]**GSK215083** is administered intravenously.
- **PET Scan Acquisition:** Dynamic PET scanning commences immediately after tracer injection and typically lasts for 90-120 minutes.
- **Image Reconstruction and Analysis:** PET data are reconstructed, and time-activity curves are generated for various brain regions of interest. The binding potential (BPND), a measure of receptor density, is then calculated using kinetic modeling, often with the cerebellum as a reference region.



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